

Proper Disposal of 6,13-Bis(triisopropylsilylethynyl)pentacene (TIPS-Pentacene)

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Compound of Interest

Compound Name: 6,13-Bis(triisopropylsilylethynyl)pentacene

Cat. No.: B153593

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For Immediate Reference: Treat **6,13-Bis(triisopropylsilylethynyl)pentacene** and any contaminated materials as hazardous waste. Professional disposal by a licensed chemical disposal company is the recommended course of action.

This guide provides detailed procedures for the safe and proper disposal of **6,13-Bis(triisopropylsilylethynyl)pentacene** (TIPS-Pentacene), ensuring the safety of laboratory personnel and compliance with environmental regulations. The information is compiled from safety data sheets (SDS) to provide clear, actionable steps for researchers, scientists, and drug development professionals.

Safety and Hazard Summary

TIPS-Pentacene is an organic semiconductor material that requires careful handling. While not classified as dangerous goods for transport, it is considered a hazardous substance with the potential to cause skin, eye, and respiratory irritation.^{[1][2]} All handling and disposal procedures should be conducted with appropriate personal protective equipment (PPE).

Hazard Identification:

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][2]
Eye Irritation	H319	Causes serious eye irritation. [1][2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure the following personal protective equipment is worn:

- Eye Protection: Safety glasses with side-shields (conforming to EN166).
- Hand Protection: Chemical-resistant gloves (conforming to EN374).
- Respiratory Protection: In case of insufficient ventilation or potential for dust generation, use a P2 filter respirator for harmful particles.
- Protective Clothing: A standard laboratory coat should be worn.

Step-by-Step Disposal Protocol

The primary method for the disposal of TIPS-Pentacene involves incineration by a licensed waste disposal company.

1. Waste Collection and Storage:

- Solid Waste:
 - Carefully sweep any spilled solid TIPS-Pentacene into a designated, clearly labeled hazardous waste container.[1]
 - If appropriate, moisten the material slightly before sweeping to prevent dust formation.

- For routine disposal of unused product, transfer the solid from its original container to the hazardous waste container in a well-ventilated area, such as a fume hood.
- Contaminated Materials:
 - Any materials that have come into contact with TIPS-Pentacene, such as gloves, weighing paper, and pipette tips, should be considered contaminated and placed in the same hazardous waste container.
- Solutions:
 - Solutions containing TIPS-Pentacene should be collected in a separate, compatible, and clearly labeled hazardous waste container for liquids.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area, away from strong oxidants and acids. Ensure the container is tightly closed.[\[1\]](#)

2. Professional Disposal:

- Contact a Licensed Disposal Company:
 - Chemical residues and contaminated containers are generally classified as hazardous waste, with regulations varying by location.
 - It is imperative to contact your local waste disposal authority or a licensed chemical disposal company for guidance and to arrange for pickup and disposal.
- Recommended Disposal Method:
 - The recommended procedure is to offer surplus and non-recyclable solutions to a licensed disposal company.
 - The preferred method of destruction is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

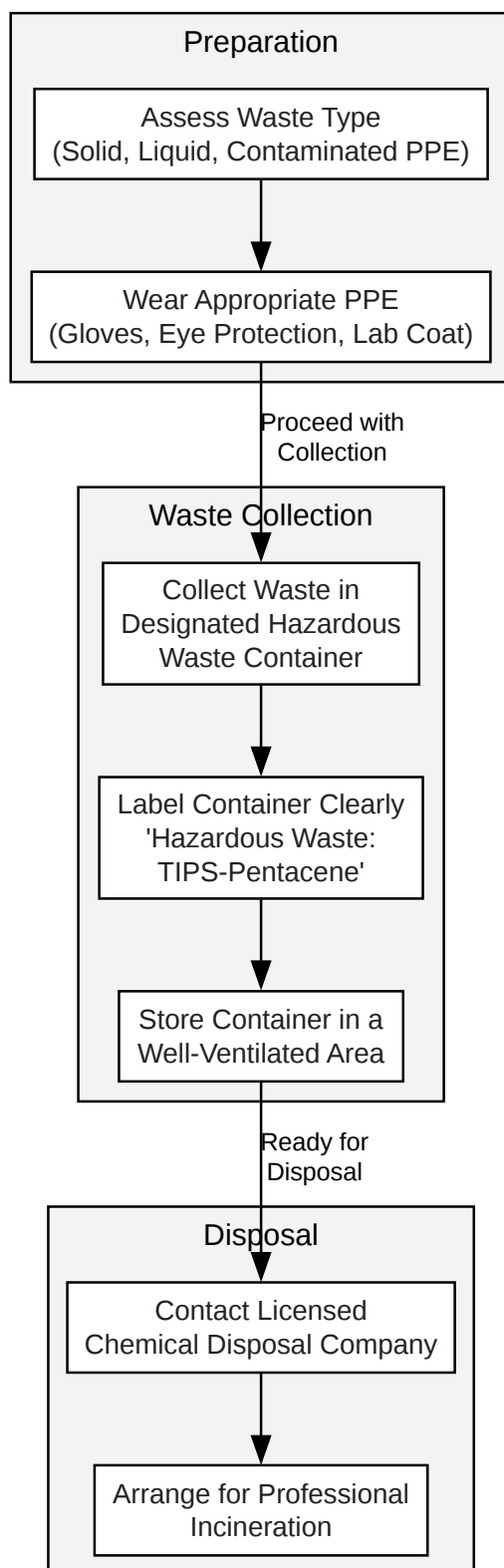
Emergency Procedures

In the event of accidental release or exposure, follow these first aid measures:

- Eye Contact: Immediately rinse eyes continuously with water for several minutes. If present, remove contact lenses and continue rinsing. Seek medical advice if irritation persists.[\[1\]](#)
- Skin Contact: Wash the affected area with soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical advice.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek medical advice.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of TIPS-Pentacene.



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Caption: Workflow for the safe disposal of TIPS-Pentacene.

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References

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